

Application Notes and Protocols for Iopamidol Dosage in Small Animal Species

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the calculation and administration of **lopamidol**, a non-ionic, water-soluble iodinated contrast medium, for various diagnostic imaging procedures in small animal species. The following protocols and data are intended to support preclinical and clinical research, ensuring safe and effective use of this contrast agent.

Introduction to Iopamidol

lopamidol is a widely used contrast agent in veterinary radiology, enhancing the visualization of internal structures during computed tomography (CT), excretory urography, and myelography.[1][2] Its non-ionic nature results in lower osmolality compared to ionic contrast media, reducing the risk of adverse effects.[1][2] Proper dosage calculation and administration are critical for obtaining high-quality diagnostic images while ensuring patient safety.

Dosage and Administration

The appropriate dosage of **lopamidol** varies depending on the species, the imaging procedure, and the concentration of the **lopamidol** solution. The following tables summarize recommended intravenous (IV) and intrathecal dosages for common small animal species.

Table 1: Intravenous (IV) Iopamidol Dosage for Dogs



Application	lopamidol Concentration	Dosage	Administration Notes
Computed Tomography (CT)	240 mg/mL	400 mg/kg	Administer as a bolus injection. An 18-gauge catheter is recommended due to the viscosity of the solution.[3]
Excretory Urography	300 mg I/mL or similar	880 mg iodine/kg	Administer as a rapid IV bolus.[2]
General Intravenous Use	Not specified	400 mg/pound	Maximum dose of 35g.[1]

Table 2: Intrathecal Iopamidol Dosage for Dogs

(Myelography)

Application	lopamidol Concentration	Dosage	Administration Notes
Myelography	300 mg iodine/mL	0.25 mL/kg	Administered by cisterna magna injection.[4]
Myelography	Not specified	0.3 mg/kg	Maximum dose of 0.45 mL/kg.[1]

Table 3: Intravenous (IV) Iopamidol Dosage for Cats



Application	lopamidol Concentration	Dosage	Administration Notes
General Intravenous Use	300 mg l/mL	600 mg/kg (2 mL/kg)	Used in studies evaluating urinary iodine clearance.[5][6] [7]
Cystography (Positive Contrast)	Not specified	2-5 mL/kg	Administered into the bladder.[2]
Cystography (Double Contrast)	Not specified	3 mL (positive contrast) followed by 2-3 mL/kg (negative contrast)	Administered into the bladder.[2]

Table 4: Intravenous (IV) Iopamidol Dosage for Other Small Animal Species



Species	Application	lopamidol Concentration	Dosage	Administration Notes
Rabbits	General Research	Not specified	Dosages used in studies, but specific generaluse recommendation s are not wellestablished. Renal excretion involves tubular mechanisms at low blood levels and glomerular filtration at higher levels.[8]	
Mice	MicroCT of Lung Tumors	370 mg iodine/mL	200 μL per mouse (for a 25g mouse)	Provided marginal contrast enhancement compared to other agents in this specific application.[9]

Experimental Protocols Protocol for Introvenous Con

Protocol for Intravenous Contrast-Enhanced Computed Tomography (CT) in Dogs

Objective: To enhance the visualization of soft tissue structures.

Materials:

- **lopamidol** (e.g., 240 mg/mL concentration)
- Sterile syringes



- Intravenous catheter (18-gauge recommended)[3]
- Anesthetic machine or constant rate infusion (CRI) setup
- CT scanner

Procedure:

- Patient Preparation: If the patient is dehydrated, rehydrate prior to the study, or provide IV fluids.[3]
- Anesthesia: Anesthetize the patient. General anesthesia is typically required for CT scans.
- Catheter Placement: Place an IV catheter, preferably 18-gauge, to accommodate the viscous contrast solution.[3]
- Pre-Contrast Scan: Perform an initial CT scan of the region of interest before contrast administration for comparison.[3]
- **Iopamidol** Administration: Administer **Iopamidol** at a dose of 400 mg/kg as a rapid intravenous bolus.[3]
- Post-Contrast Scan: Immediately following the bolus, repeat the CT scan of the region of interest.[3] Only vascularized portions of structures will show enhancement.[3]
- Monitoring: Monitor the animal closely for any adverse reactions during and after the procedure.

Protocol for Excretory Urography in Dogs

Objective: To evaluate the kidneys, ureters, and bladder.

Materials:

- lopamidol (e.g., 300 mg iodine/mL)
- Sterile syringes
- Intravenous catheter



- · Anesthetic machine
- Radiography equipment

Procedure:

- Patient Preparation: Withhold food for 24 hours and administer an enema four hours prior to anesthesia to ensure the colon is empty.[10]
- Anesthesia: Anesthetize the patient.
- Survey Radiographs: Take plain survey radiographs to check for proper exposure and positioning.[10]
- **Iopamidol** Administration: Place the patient in dorsal recumbency and inject **Iopamidol** at a dose of 880 mg iodine/kg as a rapid IV bolus.[2]
- Timed Radiographs: Obtain a series of radiographs at specific time points post-injection (e.g., immediately, 5, 15, and 30 minutes) to visualize the different phases of excretion.[2]

Pharmacokinetics

Understanding the pharmacokinetic properties of **lopamidol** is essential for interpreting imaging results and ensuring patient safety.

Table 5: Pharmacokinetic Parameters of Iopamidol



Species	Key Findings
Dogs	Rapidly eliminated from the central nervous system, with over 90% cleared in 24 hours.[8] After intrathecal injection, the disappearance from the brain parenchyma is approximately logarithmic with a half-life of about 22 hours.[11]
Rabbits	Excreted almost exclusively by the kidneys after intravenous injection.[12]
Cats	Urinary iodine concentration returns to baseline levels 10 days after administration of a standard dose.[5][6]

Visualized Workflows and Pathways Diagram 1: General Workflow for Contrast-Enhanced Imaging

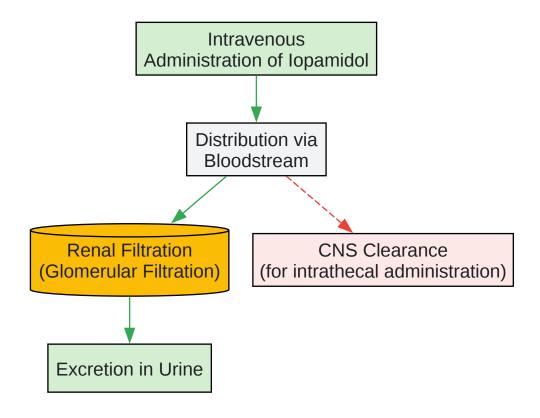


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Caption: A generalized workflow for performing contrast-enhanced imaging in small animals.

Diagram 2: Iopamidol Excretion Pathway





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Caption: The primary pathway of **lopamidol** excretion following intravenous administration.

Disclaimer: These notes and protocols are intended for guidance and should be adapted by qualified professionals based on individual patient needs and institutional guidelines. Always consult relevant literature and product inserts for the most current information.

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